

what is the chemical structure of 5-METHYLBENZOFURAZAN-1-OXIDE

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Compound of Interest

Compound Name: 5-METHYLBENZOFURAZAN-1-OXIDE

Cat. No.: B090925

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An In-depth Technical Guide to the Chemical Structure of **5-Methylbenzofurazan-1-oxide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure and properties of **5-Methylbenzofurazan-1-oxide**. It is intended for researchers, scientists, and professionals in the field of drug development who require a detailed understanding of this compound. This document consolidates key data, including its chemical identifiers, physicochemical properties, and structural features, presented in a clear and accessible format.

Introduction

5-Methylbenzofurazan-1-oxide, also known by its synonym 5-Methylbenzofuroxan, is a heterocyclic aromatic compound.^{[1][2]} It belongs to the benzofurazan class of molecules, which are characterized by a fused benzene and furazan ring system. The "-1-oxide" suffix indicates the presence of an N-oxide functional group, which significantly influences the electronic properties and reactivity of the molecule. Understanding the precise chemical structure of this compound is fundamental for its application in chemical synthesis and drug design.

Chemical Structure and Identification

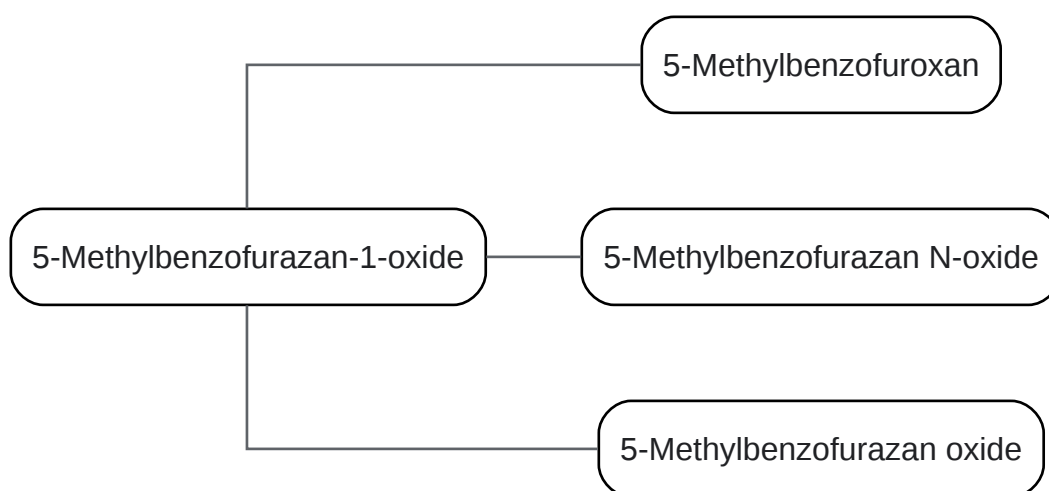
The chemical structure of **5-Methylbenzofurazan-1-oxide** is based on a bicyclic benzofurazan core. A methyl group is substituted at the 5-position of the benzene ring, and an oxygen atom is bonded to one of the nitrogen atoms in the furazan ring, forming an N-oxide.

The molecular structure can be represented in multiple ways, including the IUPAC International Chemical Identifier (InChI), the Simplified Molecular-Input Line-Entry System (SMILES), and a 2D structural diagram.

- Chemical Formula: $C_7H_6N_2O_2$ [\[1\]](#)[\[2\]](#)
- CAS Registry Number: 19164-41-1[\[1\]](#)[\[2\]](#)
- IUPAC Standard InChI: InChI=1S/C7H6N2O2/c1-5-2-3-7-6(4-5)8-11-9(7)10/h2-4H,1H3[\[1\]](#)[\[3\]](#)
- IUPAC Standard InChIKey: HCWVKDOCXDWFEH-UHFFFAOYSA-N[\[1\]](#)[\[3\]](#)
- SMILES: Cc1ccc2c(c1)no[n+]2[O-][\[2\]](#)

Synonyms and Nomenclature Relationship

The compound is known by several names, which are often used interchangeably in the literature. The relationship between these names is illustrated below.



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Synonym Relationship Diagram

Physicochemical Properties

A summary of the key physicochemical properties of **5-Methylbenzofurazan-1-oxide** is provided in the table below. The thermochemical data is sourced from the NIST Chemistry WebBook and is based on experimental work by Acree, Bott, et al. (1996).[\[3\]](#)[\[4\]](#)

Property	Value	Source
Molecular Weight	150.1347 g/mol	[1]
Enthalpy of Sublimation	92.2 ± 1.2 kJ/mol	[3] [4]
Standard Solid Enthalpy of Combustion	-3459.8 ± 1.0 kJ/mol	
Solid Phase Enthalpy of Formation	29.8 ± 1.3 kJ/mol	
Gas Phase Enthalpy of Formation	122.0 ± 1.7 kJ/mol	

Structural Visualization

The 2D chemical structure of **5-Methylbenzofurazan-1-oxide** is depicted below, highlighting the key functional groups and the ring numbering system.

2D Structure of **5-Methylbenzofurazan-1-oxide**

Experimental Protocols

The thermochemical data presented in this guide are based on experimental measurements. For detailed experimental protocols, including the specific methodologies used for combustion calorimetry and sublimation enthalpy determination, readers are advised to consult the original research publication:

- Acree, W.E., Jr.; Bott, S.G.; Tucker, S.A.; Ribeiro da Silva, M.D.M.C.; Matos, M.A.R.; Pilcher, G., Enthalpies of combustion of 5-methoxybenzofurazan, 5-methoxybenzofurazan-1-oxide, **5-methylbenzofurazan-1-oxide**, 5-chlorobenzofurazan-1-oxide, and 4-nitro-benzofurazan-1-

oxide: the dissociation enthalpies of the N-O bonds, J. Chem. Thermodyn., 1996, 28, 673-683.[3][4]

Conclusion

This technical guide has provided a detailed overview of the chemical structure of **5-Methylbenzofurazan-1-oxide**. The information on its chemical identifiers, physicochemical properties, and structural features is critical for its use in research and development. The provided visualizations and data tables offer a quick reference for scientists and professionals working with this compound.

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